

An In-depth Technical Guide to Dabrafenib: A Targeted BRAF Inhibitor

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Compound of Interest

Compound Name: (3-methyl-4,5-dihydro-1H-pyrazol-1-yl)acetic acid

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of Dabrafenib (formerly known as GSK2118436), a potent and selective inhibitor of mutant BRAF kinases. While the initial inquiry referenced CAS 1134333-91-7, the widely recognized and correct CAS Registry Number for Dabrafenib is 1195765-45-7[1]. This document will proceed with the established scientific data associated with this correct identifier.

Our focus is to deliver not just a compilation of data, but a synthesized narrative that explains the "why" behind the science—from its molecular mechanism to its clinical application and the analytical methodologies that underpin its development.

Introduction: Targeting the Aberrant MAPK Pathway

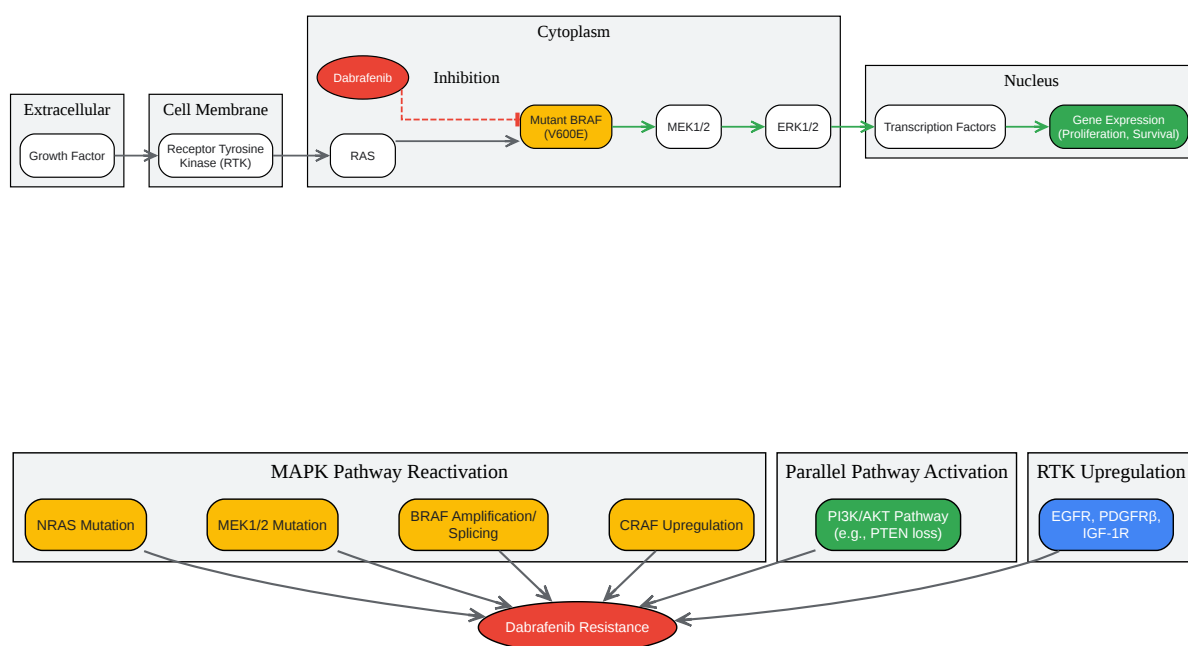
Dabrafenib is a cornerstone of targeted therapy for cancers harboring specific mutations in the BRAF gene, most notably the V600E mutation. This mutation is a significant driver in a high percentage of melanomas (approximately 50%) and is also found in non-small cell lung cancer,

anaplastic thyroid cancer, and other solid tumors[1][2][3]. The BRAF protein is a serine/threonine-protein kinase that plays a crucial role in the RAS/RAF/MEK/ERK (MAPK) signaling pathway, a cascade that regulates cellular proliferation and survival[2][3]. The V600E mutation leads to constitutive activation of the BRAF kinase, resulting in uncontrolled cell growth and tumor progression[2][4][5].

Dabrafenib's therapeutic efficacy lies in its ability to selectively inhibit this mutated BRAF kinase, thereby blocking the downstream signaling cascade and inducing apoptosis in cancer cells[2][4].

Mechanism of Action: A Visualized Pathway

Dabrafenib functions as an ATP-competitive inhibitor of the BRAF kinase[2][4]. By binding to the active conformation of the mutant BRAF V600 protein, it prevents the phosphorylation and subsequent activation of MEK1 and MEK2. This, in turn, inhibits the phosphorylation of ERK1 and ERK2, leading to G1 cell cycle arrest and apoptosis[2][5].



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Sources

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